

Iprovalicarb-d8 safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iprovalicarb-d8

Cat. No.: B15559633

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Iprovalicarb-d8: A Technical Safety Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Iprovalicarb-d8**. The information presented is primarily based on the safety data sheet (SDS) for the non-deuterated parent compound, Iprovalicarb, as specific, detailed toxicological data for the deuterated analog is not readily available. It is a common practice in safety assessments to consider the toxicological profile of a deuterated compound to be comparable to its non-deuterated counterpart.

Physicochemical Information

Iprovalicarb-d8 is the deuterated form of Iprovalicarb, a systemic fungicide. Key chemical data is summarized below.

Property	Value	Source
Molecular Formula	C18D8H20N2O3	[1][2]
Molecular Weight	328.4758	[1][2]
Unlabeled CAS Number	140923-17-7	[3]
Appearance	White to off-white powder	[4]
Storage Temperature	0-6°C	[5]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[5]

Hazard Identification and Classification

Iprovalicarb is classified with several hazards according to the Globally Harmonized System (GHS). It is suspected of causing cancer and is very toxic to aquatic life with long-lasting effects.[4][6][7]

Hazard Class	Hazard Statement	GHS Pictogram
Carcinogenicity	H351: Suspected of causing cancer	Health Hazard (GHS08)
Eye Irritation	H319: Causes serious eye irritation	Exclamation Mark (GHS07)
Specific Target Organ Toxicity (Single Exposure)	H336: May cause drowsiness or dizziness	Exclamation Mark (GHS07)
Flammable Liquid (when in solution)	H225: Highly flammable liquid and vapor	Flame (GHS02)
Hazardous to the Aquatic Environment (Acute)	H400: Very toxic to aquatic life	Environment (GHS09)
Hazardous to the Aquatic Environment (Chronic)	H410: Very toxic to aquatic life with long lasting effects	Environment (GHS09)

Note: Flammability hazard is associated with solutions of Iprovalicarb, such as standards in acetone.[8]

Toxicological Data

The toxicological profile of Iprovalicarb indicates moderate toxicity to mammals.[7] The U.S. Environmental Protection Agency (EPA) has established human health benchmarks for Iprovalicarb.[9]

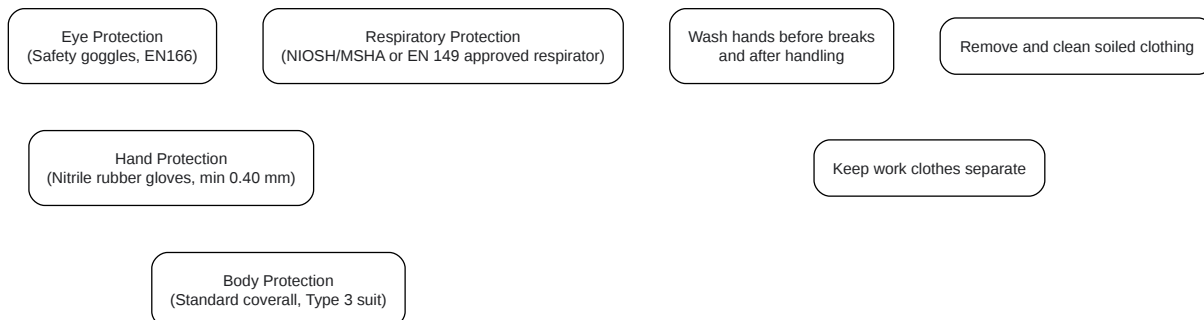
Metric	Value	Reference
Oral Chronic Reference Dose (RfDoc)	0.0262 mg/kg-day	EPA, OPP[9]
Oral Slope Factor (CSFo)	0.000447 (mg/kg-day) ⁻¹	EPA, OPP[9]
Chronic or One Day PAD (RfD)	0.0262 mg/kg/day	EPA[9]
Carcinogenic HHBP (E-6 to E-4)	66.2-6620 ppb	EPA[9]

Experimental Protocols: Safety and Handling

Detailed procedures for safe handling, storage, and emergency response are critical when working with **Iprovalicarb-d8**.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling **Iprovalicarb-d8** is provided below.

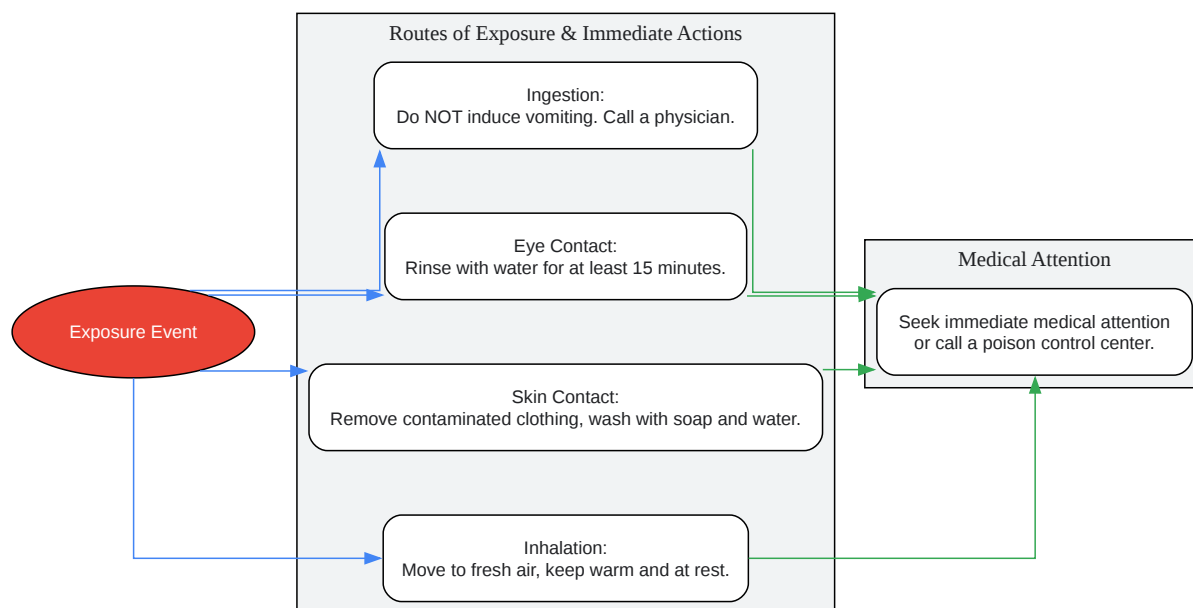


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Caption: Required personal protective equipment and hygiene measures for handling Iprovalicarb-d8.

First Aid Procedures

In case of exposure, the following first aid measures should be taken immediately.^{[4][6]}



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Caption: First aid workflow for different routes of exposure to **Iprovalicarb-d8**.

Storage and Handling Guidelines

Proper storage and handling are essential to maintain the integrity of the compound and ensure safety.

Storage:

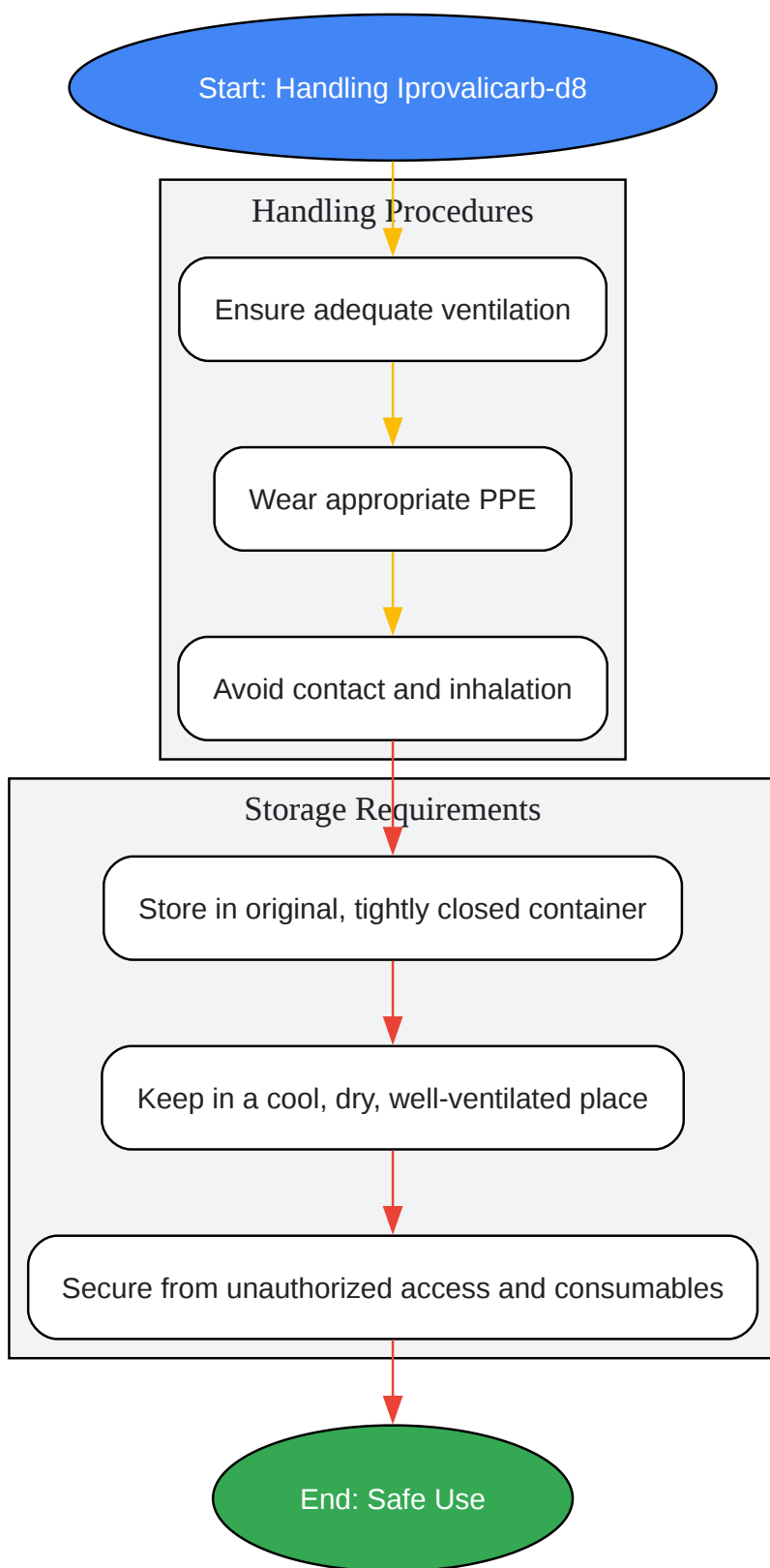
- Store in the original container in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed.[6]

- Store in a location accessible only by authorized personnel.[6]
- Keep away from food, drink, and animal feed.[6]

Handling:

- Use in an area with appropriate exhaust ventilation.[6]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid inhalation of dust or aerosols.[4]
- Wash hands thoroughly after handling.[10]

The logical relationship for safe handling and storage is outlined in the diagram below.



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Caption: Logical workflow for the safe handling and storage of **Iprovalicarb-d8**.

Environmental Fate and Ecotoxicity

Iprovalicarb is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[6][7] While it is non-persistent in soil, it can be persistent in water.[7] There is a moderate risk of leaching to groundwater.[7] It is moderately toxic to birds and most aquatic organisms but not toxic to honeybees.[7]

This guide is intended for informational purposes for a professional audience and should not replace a formal risk assessment or the guidance of a qualified safety professional. Always refer to the most current Safety Data Sheet for the specific product being used.

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- To cite this document: BenchChem. [Iprovalicarb-d8 safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559633#iprovalicarb-d8-safety-data-sheet-sds-information]

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